

A Technical Guide to the Commercial Availability and Purity of 2-Methylbenzylamine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylbenzylamine, an organic compound with the formula CH₃C₆H₄CH₂NH₂, is a valuable building block in the synthesis of various biologically active molecules. Its utility in the preparation of anticonvulsants and antiviral agents underscores the importance of sourcing high-purity material for research and development. This technical guide provides an in-depth overview of the commercial availability of **2-Methylbenzylamine**, its typical purity levels, and the analytical methodologies employed for its quality control.

Commercial Availability

2-Methylbenzylamine is readily available from a multitude of chemical suppliers. The compound is typically offered in various quantities, from grams to kilograms, catering to both laboratory-scale research and larger-scale development needs. The purity of commercially available **2-Methylbenzylamine** generally ranges from 96% to upwards of 98%.

For ease of comparison, the following table summarizes the offerings from several prominent suppliers. Please note that catalog numbers and availability are subject to change and should be verified on the respective supplier's website.



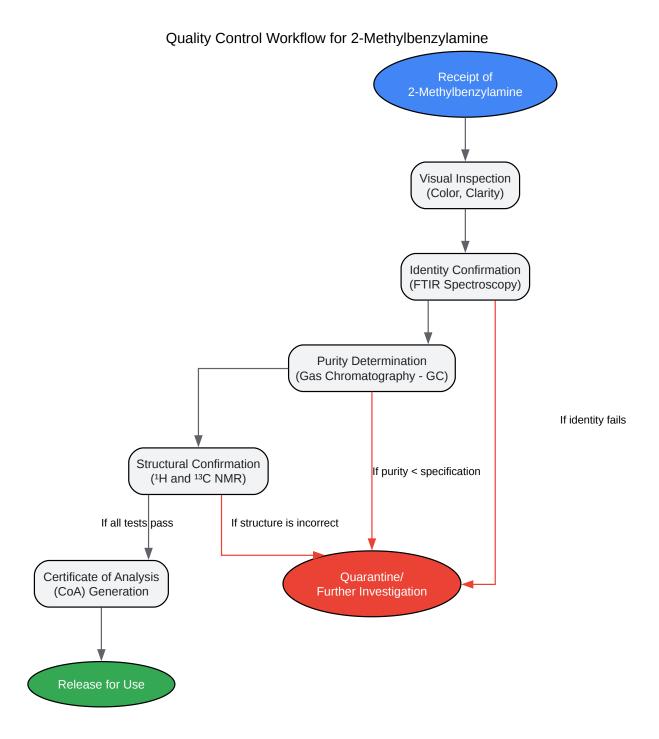
Supplier	Catalog Number (Example)	Purity Specification	Analytical Method
Sigma-Aldrich	127132	96%[1]	Not specified
≥98.0%	GC		
Thermo Scientific (Fisher Scientific)	AAB2324322	96%	Not specified
TCI (Tokyo Chemical Industry)	M0942	>98.0% (GC,T)[2]	GC, Titration
Lab Pro Inc.	M0942-5ML	Min. 98.0% (GC,T)[2]	GC, Titration
Santa Cruz Biotechnology	sc-253304	Not specified	Not specified
Apollo Scientific	OR936728	98%	Not specified
Chemsavers, Inc.	216840-25G	98%	Not specified

Purity and Analytical Methodologies

The primary method for determining the purity of **2-Methylbenzylamine** is Gas Chromatography (GC), often coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS). Titration is also cited by some suppliers as a method for purity assessment, likely a non-aqueous acid-base titration to determine the amine content.

While specific, detailed protocols are often proprietary to the supplier, a general experimental workflow for the quality control of **2-Methylbenzylamine** can be outlined. This workflow ensures the identity and purity of the material before its use in sensitive applications.





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Caption: Quality Control Workflow for **2-Methylbenzylamine**.



Experimental Protocols Identity Confirmation by FTIR Spectroscopy

Methodology:

- Sample Preparation: A small drop of neat 2-Methylbenzylamine is placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
- Data Acquisition: The spectrum is acquired over a range of 4000-400 cm⁻¹ with a resolution
 of 4 cm⁻¹. A background spectrum of the clean ATR crystal is recorded prior to the sample
 analysis.
- Data Analysis: The resulting infrared spectrum is compared against a reference spectrum of **2-Methylbenzylamine**. Key characteristic peaks include N-H stretching (around 3300-3400 cm⁻¹), C-H aromatic and aliphatic stretching (around 2800-3100 cm⁻¹), and C=C aromatic ring stretching (around 1450-1600 cm⁻¹).

Purity Determination by Gas Chromatography (GC)

Methodology:

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) and a capillary column suitable for amine analysis (e.g., a DB-5 or equivalent polysiloxane-based column) is used.
- Sample Preparation: A dilute solution of 2-Methylbenzylamine is prepared in a suitable solvent such as dichloromethane or methanol at a concentration of approximately 1 mg/mL.
- GC Conditions (Representative):

Injector Temperature: 250 °C

Detector Temperature: 280 °C

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:



Initial temperature: 80 °C, hold for 2 minutes

Ramp: 10 °C/min to 250 °C

■ Hold at 250 °C for 5 minutes

Injection Volume: 1 μL

Split Ratio: 50:1

• Data Analysis: The purity is calculated based on the area percent of the main peak corresponding to **2-Methylbenzylamine** relative to the total area of all peaks in the chromatogram.

Purity (%) = (Area of **2-Methylbenzylamine** Peak / Total Area of All Peaks) x 100

Structural Confirmation by NMR Spectroscopy

Methodology:

- Sample Preparation: Approximately 10-20 mg of **2-Methylbenzylamine** is dissolved in about 0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Data Acquisition: ¹H and ¹³C NMR spectra are acquired on a spectrometer (e.g., 400 MHz).
- Data Analysis: The chemical shifts, coupling constants, and integration of the signals in the ¹H NMR spectrum, along with the chemical shifts in the ¹³C NMR spectrum, are compared to established spectral data for **2-Methylbenzylamine** to confirm the chemical structure.[3][4] [5]

Potential Impurities

The synthesis of **2-Methylbenzylamine** can result in several potential impurities. These may include:

- Starting materials: Unreacted 2-methylbenzyl bromide or 2-methylbenzyl alcohol.
- By-products of synthesis: Over-alkylation products such as N,N-di(2-methylbenzyl)amine.



- Isomeric impurities: 3-Methylbenzylamine and 4-Methylbenzylamine.
- Oxidation products: 2-Methylbenzaldehyde.

The chromatographic and spectroscopic methods described above are generally capable of detecting and quantifying these potential impurities.

Conclusion

2-Methylbenzylamine is a commercially accessible reagent with typical purities suitable for most research and drug development applications. The primary analytical method for purity assessment is Gas Chromatography. For critical applications, it is imperative for researchers to consult the supplier's Certificate of Analysis and, if necessary, perform their own quality control checks using the methodologies outlined in this guide to ensure the material meets the required specifications.

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